

Synthesis and characterization of Formaldehyde 2,4-dinitrophenylhydrazone.

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Compound of Interest

Compound Name:	Formaldehyde 2,4-Dinitrophenylhydrazone
Cat. No.:	B143268

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An In-depth Technical Guide on the Synthesis and Characterization of **Formaldehyde 2,4-dinitrophenylhydrazone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **formaldehyde 2,4-dinitrophenylhydrazone**. This derivative is crucial for the detection and quantification of formaldehyde, a volatile organic compound of significant interest in environmental monitoring, industrial safety, and pharmaceutical analysis due to its potential health risks.^{[1][2]} The reaction of formaldehyde with 2,4-dinitrophenylhydrazine (2,4-DNPH) produces a stable hydrazone derivative, facilitating its analysis by various chromatographic and spectroscopic techniques.^{[1][3]}

Synthesis of Formaldehyde 2,4-dinitrophenylhydrazone

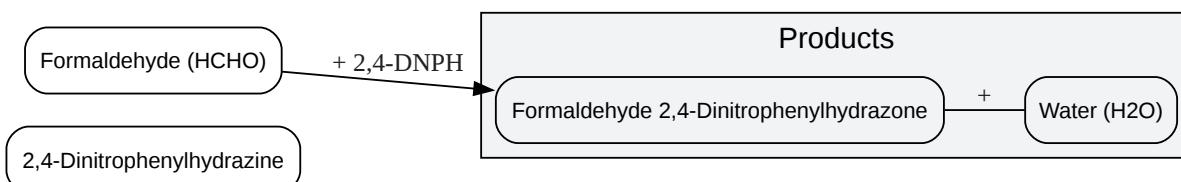
The synthesis is a condensation reaction between formaldehyde and 2,4-dinitrophenylhydrazine, which proceeds via a nucleophilic addition-elimination mechanism. The -NH₂ group of the 2,4-DNPH acts as a nucleophile, attacking the carbonyl carbon of formaldehyde. This is followed by the elimination of a water molecule to form the stable

formaldehyde 2,4-dinitrophenylhydrazone, often observed as a yellow, orange, or red precipitate.[4]

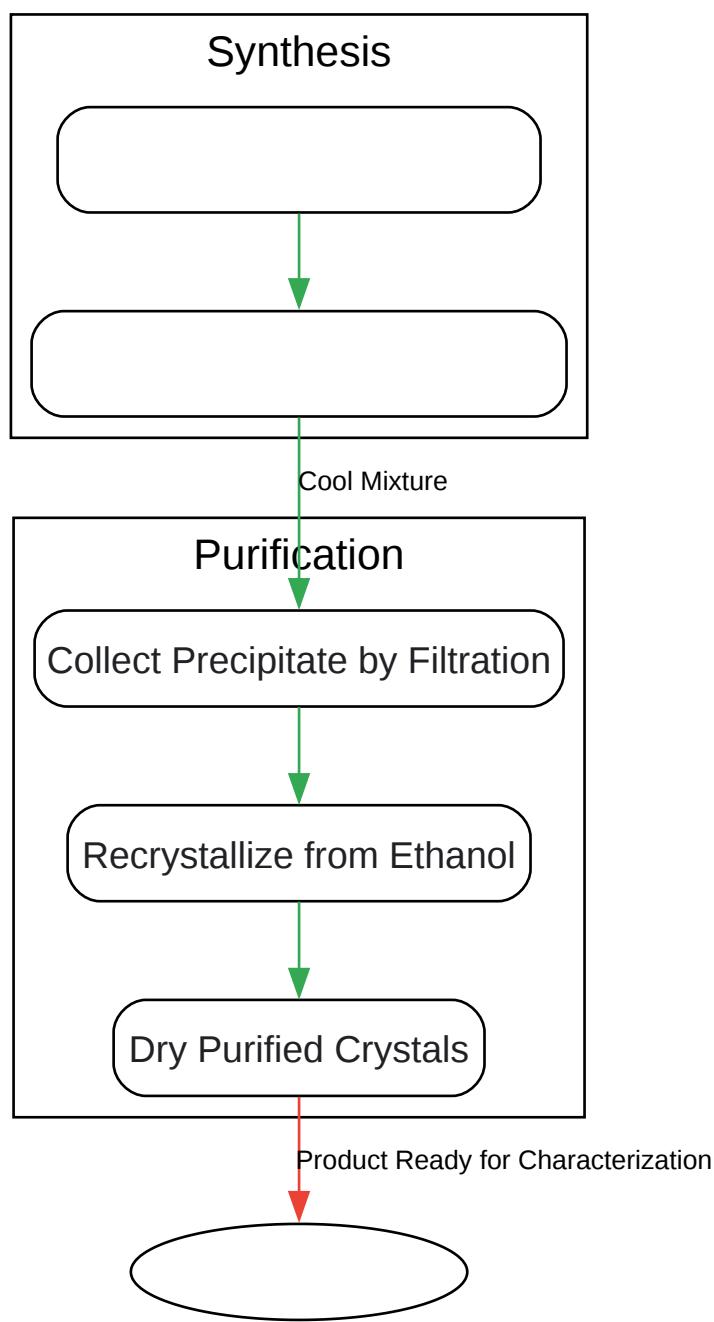
Chemical Equation

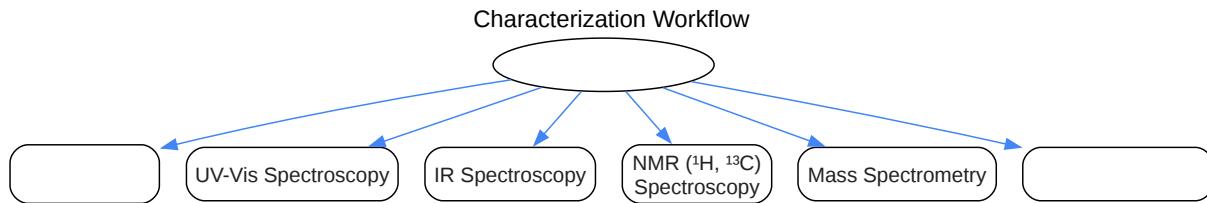
The reaction between formaldehyde and 2,4-dinitrophenylhydrazine (Brady's reagent) yields **formaldehyde 2,4-dinitrophenylhydrazone** and water.[4][5][6]

Synthesis Reaction



Synthesis and Purification Workflow





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